

Pinacol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pinal*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for pinacol (2,3-dimethylbutane-2,3-diol). The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment when working with this compound.

Chemical and Physical Properties

Pinacol is a white crystalline solid at room temperature.^{[1][2][3]} It is a symmetrical organic diol, notable for its use in the pinacol coupling reaction and as a precursor to various synthetic intermediates.^{[3][4]} Understanding its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties of Pinacol

Property	Value	Source
Molecular Formula	C6H14O2	[1][5]
Molecular Weight	118.17 g/mol	[1]
Appearance	White crystalline solid	[1][2]
Melting Point	40-43 °C	[3]
Boiling Point	171-172 °C	
Flash Point	77 °C (171 °F) - closed cup	[6]
Density	0.967 g/cm ³	[5][7]
Solubility	Soluble in hot water, alcohol, and diethyl ether. Slightly soluble in cold water and carbon disulfide.[5]	
Vapor Pressure	0.5 mmHg	[1]

Hazard Identification and Classification

Pinacol is classified as a hazardous substance. The primary hazards associated with pinacol are flammability and irritation to the skin, eyes, and respiratory tract.[1][6][8]

Table 2: GHS Hazard Classification for Pinacol

Hazard Class	Category	Hazard Statement
Flammable solids	1	H228: Flammable solid[1][8]
Skin corrosion/irritation	2	H315: Causes skin irritation[1][8][9]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation[1][9]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1][9]

Signal Word: Danger[8]

Hazard Pictograms:

- Flame: For flammability hazards.
- Exclamation Mark: For skin/eye irritation and respiratory tract irritation.

Toxicology and Health Effects

Exposure to pinacol can lead to adverse health effects. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[6]

Table 3: Toxicological Data for Pinacol

Test	Species	Route	Value	Source
LD50	Mouse	Oral	3,380 mg/kg	[6]

Potential Health Effects:[6]

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[6][9]
- Skin Contact: May be harmful if absorbed through the skin and causes skin irritation.[6][8]

- Eye Contact: Causes serious eye irritation.[6][9]
- Ingestion: May be harmful if swallowed.[6]

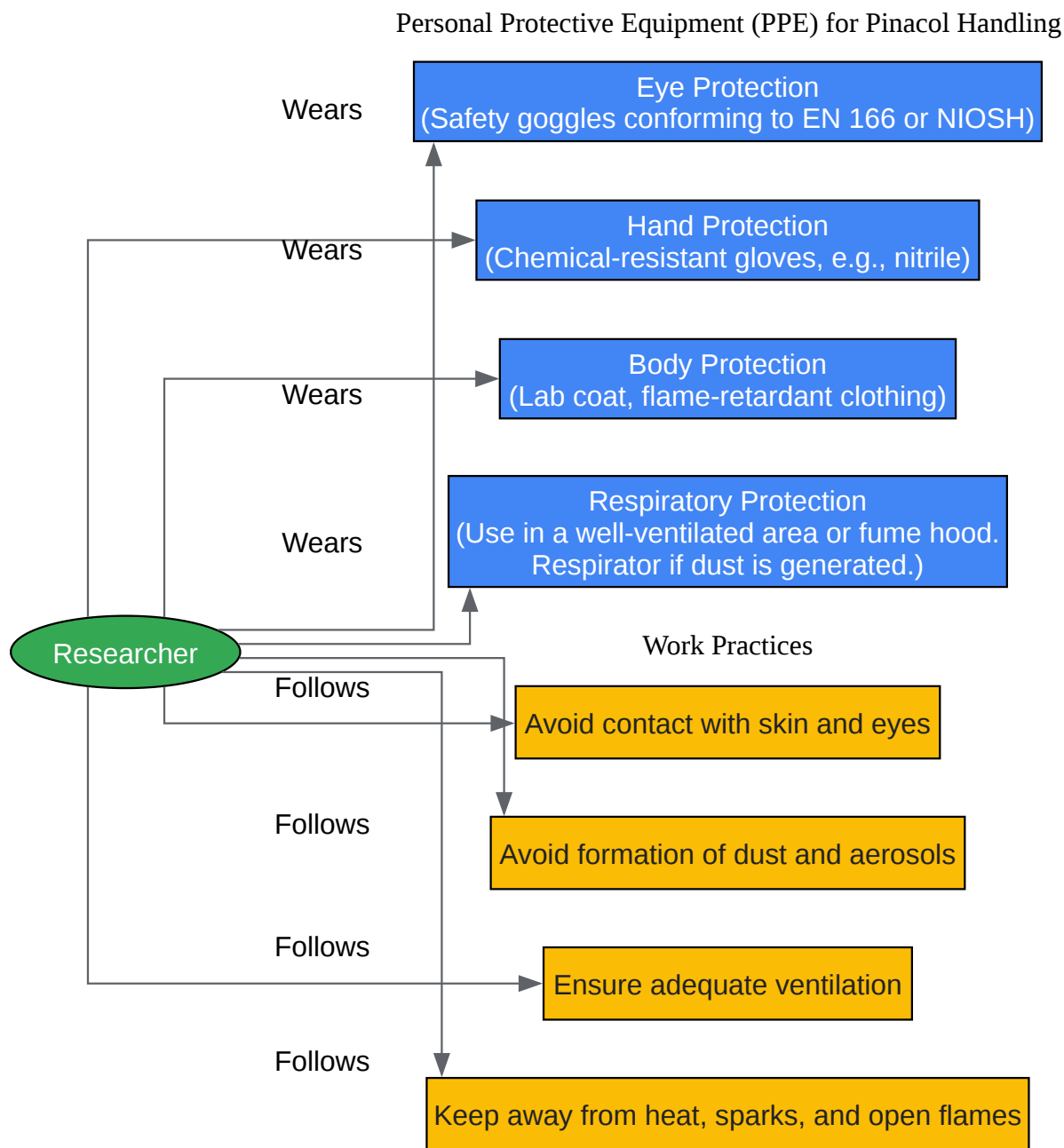
To the best of current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated.[6][7] It is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[6][7]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimizing the risks associated with pinacol.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks for the specific experimental conditions should be conducted to determine the appropriate PPE.



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Figure 1: Recommended Personal Protective Equipment and Work Practices for Handling Pinacol.

Handling Procedures

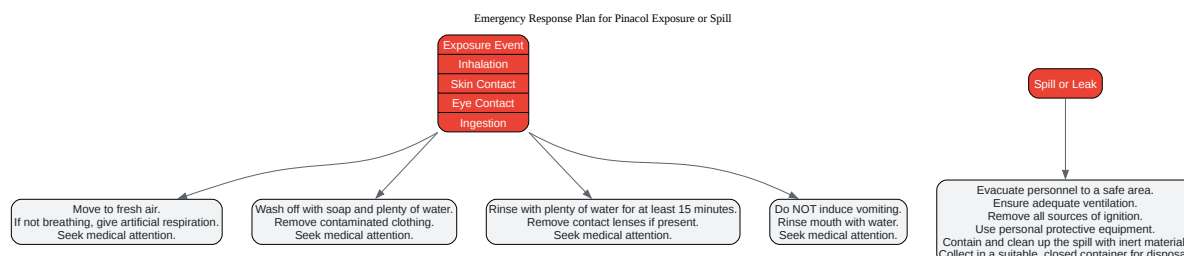
- Handle in a well-ventilated place or under a chemical fume hood.[8]
- Wear suitable protective clothing, gloves, and eye/face protection.[8]
- Avoid the formation of dust and aerosols.[6][8]
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[8][10]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[8][9]
- Wash hands thoroughly after handling.[11]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6]
- Ground and bond containers and receiving equipment.[8]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.



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Figure 2: Flowchart for Emergency Response to Pinacol Exposure and Spills.

First-Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[8]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[8]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [8]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor or Poison Control Center immediately.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Pinacol is combustible and can form explosive mixtures with air on intense heating.[7] Hazardous decomposition products formed under fire conditions include carbon oxides.[6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[6]

Accidental Release Measures

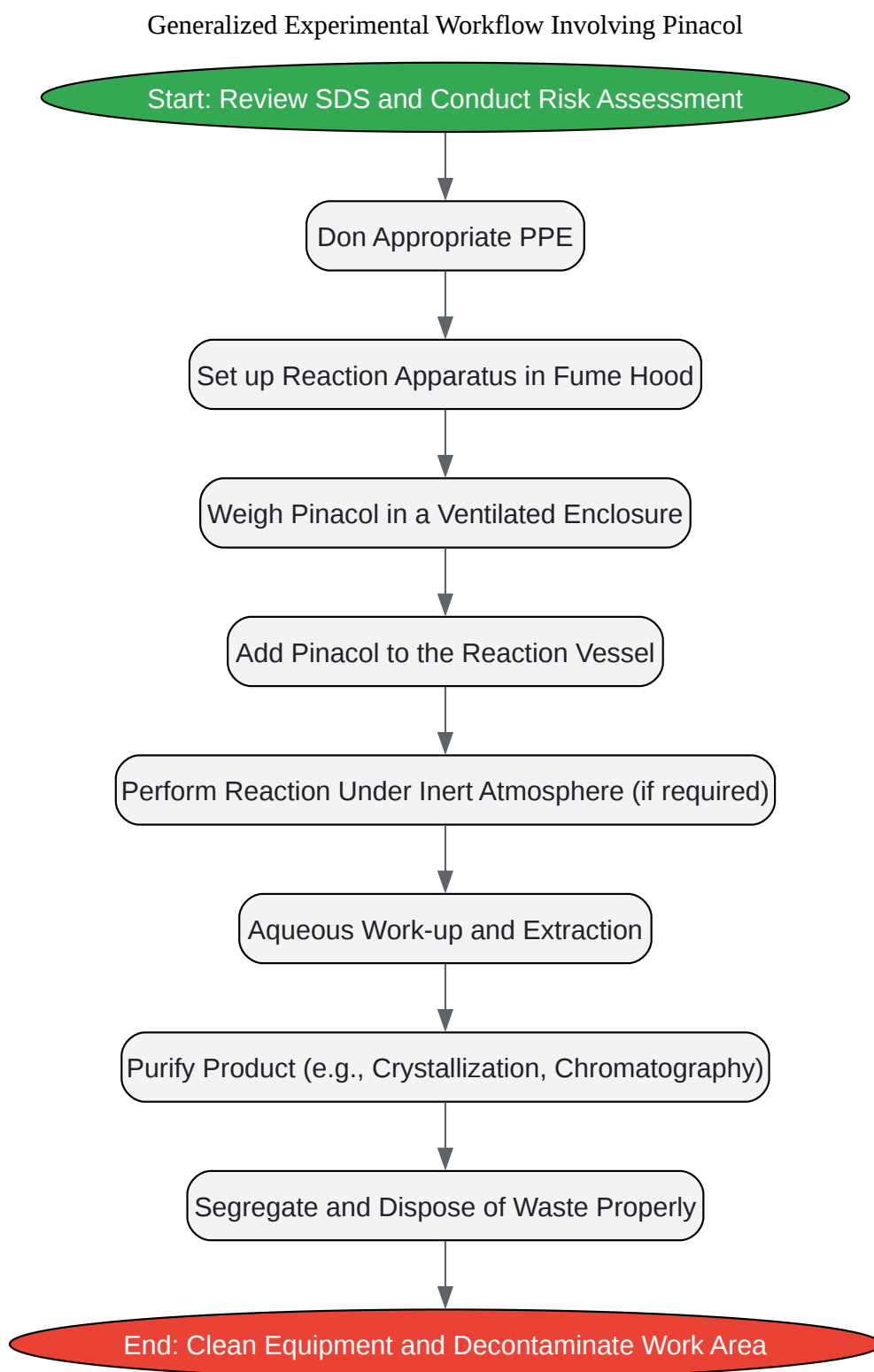
- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Ensure adequate ventilation.[6]
- Environmental Precautions: Do not let the product enter drains.[6]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[6] Remove all sources of ignition and use spark-proof tools.[8]

Disposal Considerations

Dispose of pinacol and its containers in accordance with local, state, and federal regulations.[6] Contact a licensed professional waste disposal service to dispose of this material.[6]

Experimental Protocol: A Note on Usage

While specific experimental protocols are beyond the scope of this safety guide, any procedure involving pinacol should be designed with the aforementioned safety precautions in mind. A generalized workflow for a reaction involving a solid reagent like pinacol is presented below.



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Figure 3: A Generalized Workflow for a Laboratory-Scale Reaction Involving Pinacol.

This guide is intended as a summary of the available safety information for pinacol. It is not a substitute for a thorough understanding of the material's properties and the specific risks associated with any given experimental procedure. Always consult the most up-to-date Safety Data Sheet (SDS) before working with pinacol.

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